

A Comprehensive Technical Guide to 2-Pyridylzinc Bromide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Pyridyl ZINC bromide

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This technical guide provides an in-depth overview of 2-pyridylzinc bromide, a critical organozinc reagent in modern organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document covers its chemical properties, safe handling, synthesis, and applications, with a focus on its role in palladium-catalyzed cross-coupling reactions.

Core Properties and Specifications

2-Pyridylzinc bromide is an organometallic compound valued for its utility in forming carbon-carbon bonds, particularly in the synthesis of complex molecules containing a pyridine moiety. It is most commonly available and used as a 0.5M solution in tetrahydrofuran (THF).

CAS Number: 218777-23-2[1][2]

Molecular Formula: C₅H₄BrNZn[1][2]

The key physical and chemical properties are summarized in the table below.

| Property | Value | Notes |
|-----------------------|-------------------------------------|--|
| Molecular Weight | 223.38 g/mol [1] | |
| Appearance | Brown to dark green to black liquid | Typically supplied as a solution in THF |
| Concentration | 0.5 M in Tetrahydrofuran (THF) [1] | Common commercial formulation |
| Density (of solution) | ~0.974 g/mL at 25 °C[3] | For the 0.5M THF solution |
| Flash Point | -17.2 °C (-1.0 °F) (closed cup) [3] | Relates to the THF solvent; highly flammable |
| Storage Temperature | 2-8°C[4] | Under an inert atmosphere (e.g., Argon) |

Safety, Handling, and Storage

2-Pyridylzinc bromide and its solutions are highly reactive and require stringent safety protocols. All manipulations must be conducted under an inert atmosphere (e.g., argon or nitrogen) using anhydrous solvents and oven-dried glassware.

Key Hazards:

- **Pyrophoric and Water-Reactive:** Reacts violently with water and may ignite upon exposure to air.[3] It is classified under Storage Class 4.3: Hazardous materials which set free flammable gases upon contact with water.
- **Flammability:** The THF solvent is highly flammable. Keep away from heat, sparks, open flames, and hot surfaces.[5]
- **Corrosivity:** Causes severe skin burns and eye damage.[3][6]
- **Health Hazards:** Harmful if swallowed and may cause respiratory irritation.[5] It is also suspected of causing cancer.[5]

- Peroxide Formation: The THF solvent may form explosive peroxides upon prolonged storage, especially after the container has been opened.^{[3][5]} Containers should be dated upon opening and tested for peroxides.

Personal Protective Equipment (PPE):

- Flame-retardant lab coat
- Chemical safety goggles and a face shield
- Chemically resistant gloves (e.g., butyl rubber)
- Work should be performed in a chemical fume hood.

Storage and Disposal:

- Store in a refrigerator (2-8°C) designated for flammable materials, under an inert atmosphere.^[4]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Experimental Protocols

Synthesis of 2-Pyridylzinc Bromide via Activated Zinc

The direct synthesis of 2-pyridylzinc bromide is efficiently achieved through the oxidative addition of highly activated zinc, known as Rieke® Zinc, to 2-bromopyridine.^[7] This method is preferred for its mild conditions and compatibility with various functional groups.

Materials and Equipment:

- Rieke® Zinc (highly activated zinc powder)
- 2-Bromopyridine
- Anhydrous Tetrahydrofuran (THF)

- Three-necked round-bottom flask, reflux condenser, magnetic stir bar, and inert gas (Argon or Nitrogen) line
- Schlenk line or glovebox for inert atmosphere operations

Detailed Methodology:

- Preparation: Assemble and flame-dry a three-necked round-bottom flask equipped with a reflux condenser, a magnetic stir bar, a rubber septum, and an argon inlet. Allow the apparatus to cool to room temperature under a positive pressure of argon.
- Charging the Flask: Under a positive flow of argon, transfer the required amount of Rieke® Zinc (typically 1.1-1.5 equivalents relative to the aryl halide) into the flask.
- Addition of Reactant: In a separate, dry flask, dissolve 2-bromopyridine (1.0 equivalent) in anhydrous THF. Transfer this solution to the flask containing the zinc via cannula.
- Reaction: Stir the resulting mixture. The oxidative addition is typically complete within one hour at refluxing temperature.^[7] Reaction progress can be monitored by gas chromatography (GC) analysis of quenched aliquots.
- Use of the Reagent: The resulting solution of 2-pyridylzinc bromide in THF is typically used directly in subsequent reactions without isolation.

Application in Negishi Cross-Coupling

2-Pyridylzinc bromide is a premier nucleophile for Negishi cross-coupling reactions, enabling the synthesis of 2-arylpyridines.^{[1][4]} A general protocol for the palladium-catalyzed coupling with an aryl halide is provided below.

Materials and Equipment:

- Solution of 2-pyridylzinc bromide (prepared as above or a commercial 0.5M solution in THF)
- Aryl halide (e.g., 4-iodobenzonitrile, 2-chloroisonicotinonitrile)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}_2(\text{dba})_3$ with a ligand like XPhos)

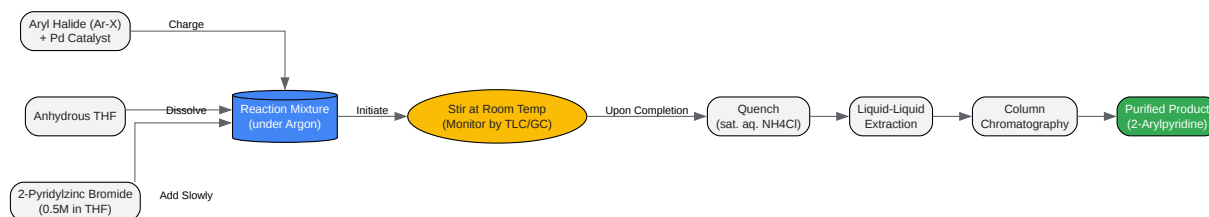
- Anhydrous THF
- Standard glassware for inert atmosphere reactions

Detailed Methodology:

- Catalyst Preparation: In a dry Schlenk flask under argon, add the aryl halide (1.0 equivalent) and the palladium catalyst (e.g., 1-2 mol% Pd(PPh₃)₄).
- Solvent Addition: Add anhydrous THF to dissolve the reactants.
- Addition of Organozinc Reagent: Slowly add the solution of 2-pyridylzinc bromide (typically 1.2-1.5 equivalents) to the reaction mixture at room temperature.
- Reaction: Stir the mixture at room temperature. The reaction is often complete within a few hours to overnight.[8] Monitor the reaction by TLC or GC-MS until the starting material is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride (NH₄Cl).
 - Transfer the mixture to a separatory funnel and extract with an organic solvent (e.g., ethyl acetate or dichloromethane).
 - Combine the organic layers, dry over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield the desired 2-arylpyridine.

Logical Workflow Diagram

The following diagram illustrates the typical experimental workflow for a Negishi cross-coupling reaction utilizing 2-pyridylzinc bromide.



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Workflow for a typical Negishi cross-coupling reaction.

This guide serves as a foundational resource for the safe and effective use of 2-pyridylzinc bromide. Researchers are encouraged to consult the cited literature for further details and specific applications.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 2-Pyridylzinc Bromide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8495420#2-pyridylzinc-bromide-cas-number-and-properties]

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